

# Preparation of Aqueous Calcium Chlorate Solutions: Application Notes and Protocols

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## Compound of Interest

Compound Name: Calcium chlorate dihydrate

Cat. No.: B159063

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## Abstract

This document provides detailed application notes and laboratory protocols for the preparation of aqueous solutions of calcium chlorate ( $\text{Ca}(\text{ClO}_3)_2$ ). Three primary synthesis methods are outlined, targeting versatility for various laboratory settings and precursor availability. The protocols include the reaction of calcium hydroxide with chlorine gas, the double displacement reaction between calcium chloride and sodium chlorate, and the neutralization of chloric acid with calcium carbonate. Additionally, this guide details purification techniques based on fractional crystallization, supported by comprehensive solubility data. Safety precautions are emphasized throughout, ensuring safe laboratory practices when handling the associated reagents and products.

## Introduction

Calcium chlorate is a powerful oxidizing agent with applications in various chemical syntheses, as a component in herbicides, and historically in pyrotechnics. The preparation of pure aqueous solutions of calcium chlorate is a fundamental requirement for its use in research and development. The choice of synthesis route often depends on the available starting materials, desired purity, and scale of preparation. This document outlines three distinct and reliable methods for its laboratory-scale synthesis.

## Physicochemical Data

Accurate quantitative data is crucial for the successful synthesis and purification of calcium chlorate. The following tables summarize key physical properties and solubility data.

Table 1: Physical Properties of Calcium Chlorate

Property	Value
Chemical Formula	$\text{Ca}(\text{ClO}_3)_2$
Molar Mass	206.98 g/mol
Appearance	White, deliquescent solid
Density	2.71 g/cm <sup>3</sup>
Melting Point	325-340°C (decomposes)
Water Solubility (20°C)	209 g/100 mL <sup>[1]</sup>

Table 2: Solubility of Calcium Chlorate and Calcium Chloride in Water at Various Temperatures

Temperature (°C)	Calcium Chlorate ( g/100 mL)	Calcium Chloride ( g/100 mL)
0	178	59.5
10	189	64.7
20	209	74.5
30	220	100
40	232	128
60	257	137
80	284	147
100	313	159

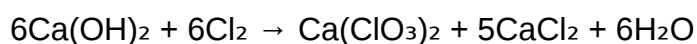
## Experimental Protocols

The following are detailed protocols for the laboratory preparation of aqueous calcium chlorate solutions.

### Method 1: Synthesis from Calcium Hydroxide and Chlorine Gas

This method, adapted from the industrial Liebig process, involves the chlorination of a hot calcium hydroxide suspension.[\[1\]](#)

Reaction:



Materials:

- Calcium hydroxide ( $\text{Ca}(\text{OH})_2$ )
- Chlorine gas ( $\text{Cl}_2$ )
- Distilled water
- Heating mantle with magnetic stirrer
- Three-neck round-bottom flask
- Gas inlet tube
- Condenser
- Gas outlet leading to a scrubber (e.g., sodium hydroxide solution)
- Filtration apparatus (Buchner funnel, filter paper)

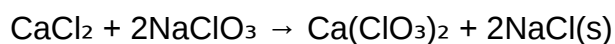
Procedure:

- **Preparation of Calcium Hydroxide Slurry:** In the three-neck round-bottom flask, prepare a slurry of calcium hydroxide by suspending 74 g (1 mole) of  $\text{Ca(OH)}_2$  in 500 mL of distilled water.
- **Apparatus Setup:** Assemble the flask with a heating mantle, magnetic stirrer, gas inlet tube extending below the surface of the slurry, a condenser in the central neck, and a gas outlet from the top of the condenser to a gas scrubber.
- **Reaction:** Heat the slurry to 70-80°C with vigorous stirring. Bubble chlorine gas through the hot suspension at a steady rate. Caution: This step must be performed in a well-ventilated fume hood as chlorine gas is highly toxic.
- **Monitoring the Reaction:** Continue the addition of chlorine gas until the reaction is complete, which can be indicated by a drop in the pH of the solution to near neutral.
- **Filtration:** Once the reaction is complete, turn off the chlorine gas flow and allow the solution to cool to room temperature. Filter the hot solution to remove any unreacted calcium hydroxide and other insoluble impurities.
- **Purification:** The resulting solution will contain both calcium chlorate and a significant amount of calcium chloride. Proceed to section 4 for purification by fractional crystallization.

## Method 2: Double Displacement of Calcium Chloride and Sodium Chlorate

This method relies on the lower solubility of sodium chloride in hot, concentrated solutions to drive the reaction towards the formation of calcium chlorate.

Reaction:



Materials:

- Calcium chloride ( $\text{CaCl}_2$ ), anhydrous
- Sodium chlorate ( $\text{NaClO}_3$ )

- Distilled water
- Beakers
- Hot plate with magnetic stirrer
- Filtration apparatus (heated funnel is recommended)

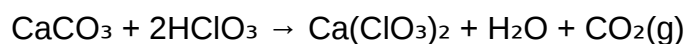
#### Procedure:

- Prepare Reactant Solutions:
  - Prepare a concentrated solution of calcium chloride by dissolving 111 g (1 mole) of anhydrous  $\text{CaCl}_2$  in 200 mL of distilled water in a beaker.
  - In a separate beaker, prepare a saturated solution of sodium chlorate by dissolving 213 g (2 moles) of  $\text{NaClO}_3$  in 200 mL of hot distilled water.
- Reaction: While maintaining the temperature of both solutions near boiling, slowly add the calcium chloride solution to the sodium chlorate solution with constant stirring.
- Precipitation of Sodium Chloride: As the solutions are mixed, sodium chloride will precipitate out due to its lower solubility in the hot, concentrated mixture.
- Hot Filtration: Quickly filter the hot mixture to remove the precipitated sodium chloride. A pre-heated Buchner funnel can minimize premature crystallization of the desired product.
- Crystallization of Calcium Chlorate: Allow the filtrate to cool slowly to room temperature, and then further cool in an ice bath to induce crystallization of **calcium chlorate dihydrate** ( $\text{Ca}(\text{ClO}_3)_2 \cdot 2\text{H}_2\text{O}$ ).
- Isolation of Product: Collect the calcium chlorate crystals by filtration and wash with a small amount of ice-cold distilled water. The aqueous solution can be used directly, or the crystals can be redissolved in a desired amount of water.

## Method 3: Neutralization of Chloric Acid with Calcium Carbonate

This method is suitable for smaller-scale preparations where chloric acid is available or can be prepared in situ.

Reaction:



Materials:

- Calcium carbonate ( $\text{CaCO}_3$ ), powder
- Chloric acid ( $\text{HClO}_3$ ) solution
- Beaker
- Magnetic stirrer
- pH meter or pH indicator strips

Procedure:

- **Reaction Setup:** Place a known volume and concentration of chloric acid solution in a beaker with a magnetic stir bar.
- **Neutralization:** Slowly add small portions of calcium carbonate powder to the stirring chloric acid solution. Effervescence (release of  $\text{CO}_2$  gas) will be observed.
- **Monitoring pH:** Continue adding calcium carbonate until the effervescence ceases and the pH of the solution is neutral (pH ~7). This indicates that all the chloric acid has been neutralized.
- **Filtration:** Filter the solution to remove any excess, unreacted calcium carbonate.
- **Final Solution:** The resulting filtrate is an aqueous solution of calcium chlorate. The concentration can be determined based on the initial concentration of the chloric acid used.

## Purification by Fractional Crystallization

The primary impurity in Method 1 is calcium chloride, which has a significantly different solubility profile from calcium chlorate at various temperatures (see Table 2). This difference allows for effective separation by fractional crystallization.

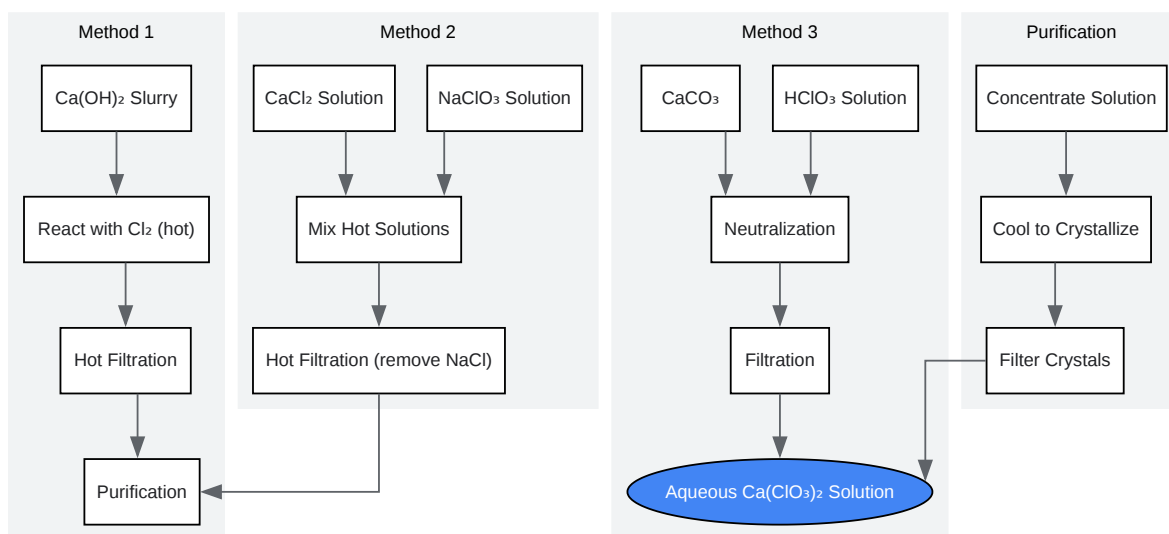
Procedure:

- **Concentration:** Gently heat the solution containing both calcium chlorate and calcium chloride to evaporate some of the water, thereby increasing the concentration of the solutes.
- **Cooling and Crystallization:** Slowly cool the concentrated solution. As the temperature decreases, calcium chlorate will crystallize out of the solution first due to its lower solubility at colder temperatures compared to calcium chloride.
- **Isolation:** Collect the calcium chlorate crystals by filtration.
- **Recrystallization (Optional):** For higher purity, the collected crystals can be redissolved in a minimum amount of hot distilled water and the crystallization process can be repeated.

## Safety Precautions

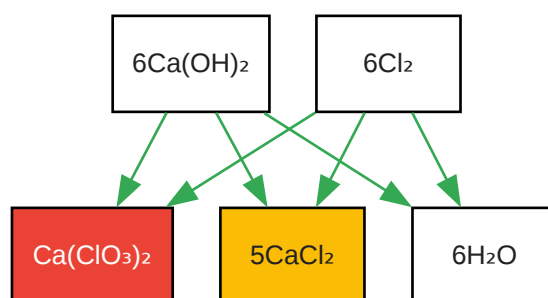
- **General:** Always wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and gloves, when handling any of the chemicals mentioned in these protocols.
- **Chlorine Gas:** Chlorine gas is highly toxic and corrosive. All work with chlorine gas must be conducted in a properly functioning chemical fume hood. Ensure a scrubber containing a sodium hydroxide solution is in place to neutralize any excess chlorine gas.
- **Chlorates:** Calcium chlorate is a strong oxidizing agent. Avoid contact with combustible materials, organic substances, and strong reducing agents.
- **Heating:** Use appropriate heating methods (e.g., heating mantle, water bath) and monitor the temperature closely to avoid uncontrolled reactions or decomposition.

## Diagrams



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Caption: Overall experimental workflow for the preparation of aqueous calcium chlorate solutions.



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Caption: Reaction pathway for the synthesis of calcium chlorate from calcium hydroxide and chlorine gas.



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## References

- 1. Calcium chlorate - Wikipedia [en.wikipedia.org]
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